

An In-Depth Technical Guide to N-Butyl-2-chloroacetamide

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Compound of Interest

Compound Name: *n*-Butyl-2-chloroacetamide

CAS No.: 5349-24-6

Cat. No.: B1266543

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Abstract: This technical guide provides a comprehensive overview of **N-Butyl-2-chloroacetamide**, a key chemical intermediate in organic synthesis. We will delve into its fundamental chemical and physical properties, explore a detailed and validated synthesis protocol with mechanistic insights, and discuss its significant applications, particularly within the realm of pharmaceutical development. This document is intended for researchers, chemists, and professionals in drug discovery and development, offering field-proven insights into the practical handling, synthesis, and utility of this versatile compound.

Chemical Identity and Physicochemical Properties

N-Butyl-2-chloroacetamide is a crucial organic building block belonging to the amide family. Its structure incorporates a butyl group attached to the nitrogen of an acetamide that is substituted with a chlorine atom at the alpha-position. This bifunctional nature—a reactive C-Cl bond and an amide linkage—makes it a valuable precursor in various synthetic pathways.

Key Identifiers:

- IUPAC Name: **N-butyl-2-chloroacetamide**[\[1\]](#)

- Chemical Formula: C₆H₁₂ClNO [\[2\]](#)[\[3\]](#)
- CAS Number: 5349-24-6 [\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 149.62 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

The physical and chemical properties of **N-Butyl-2-chloroacetamide** are summarized in the table below. These properties are critical for its handling, storage, and application in experimental design.

Property	Value	Source
Physical State	Solid	[2]
Molecular Formula	C ₆ H ₁₂ ClNO	[2] [3]
Molecular Weight	149.62 g/mol	[1] [2] [3]
SMILES	CCCCNC(=O)CCl	[1]
InChI Key	XBTFKFOPYRYZDH-UHFFFAOYSA-N	[1] [2]
Storage	Inert atmosphere, 2-8°C	

Molecular Structure Diagram

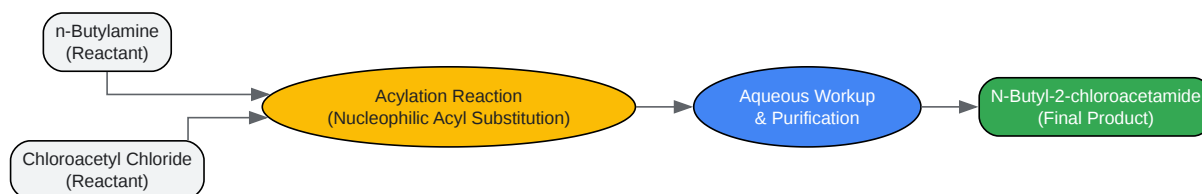
The following diagram illustrates the 2D chemical structure of **N-Butyl-2-chloroacetamide**.

Caption: 2D structure of **N-Butyl-2-chloroacetamide**.

Synthesis Protocol and Mechanistic Rationale

The most common and efficient synthesis of **N-Butyl-2-chloroacetamide** is achieved through the acylation of n-butylamine with chloroacetyl chloride.[\[5\]](#) This is a nucleophilic acyl substitution reaction.

Synthesis Workflow



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Caption: General workflow for the synthesis of **N-Butyl-2-chloroacetamide**.

Detailed Experimental Protocol

This protocol is a representative procedure and should be performed by qualified personnel in a fume hood with appropriate personal protective equipment (PPE).

Materials:

- n-Butylamine
- Chloroacetyl chloride
- Anhydrous diethyl ether (or dichloromethane)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask, dropping funnel, magnetic stirrer, ice bath, separatory funnel, rotary evaporator.

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stirrer and a dropping funnel, dissolve n-butylamine (1.0 eq) in anhydrous diethyl ether (100 mL). Cool the flask to 0°C using an ice bath.

- **Addition of Acylating Agent:** Slowly add a solution of chloroacetyl chloride (1.05 eq) in anhydrous diethyl ether (50 mL) to the stirred n-butylamine solution over a period of 30-45 minutes. Maintain the temperature at 0°C. A white precipitate (n-butylammonium chloride) will form.
 - **Causality:** Chloroacetyl chloride is highly reactive. Slow, cooled addition is crucial to control the exothermic reaction and prevent side product formation. The ether acts as a non-reactive solvent.
- **Reaction Completion:** After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2 hours to ensure the reaction goes to completion.
- **Quenching and Extraction:** Carefully quench the reaction by adding 50 mL of deionized water. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with 50 mL of saturated sodium bicarbonate solution (to neutralize excess HCl) and 50 mL of brine.
 - **Self-Validation:** The bicarbonate wash is essential. The absence of effervescence indicates successful neutralization.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator.
- **Purification and Characterization:** The resulting crude product can be purified by recrystallization or column chromatography if necessary. The final product should be a white to off-white solid. Confirm the structure and purity using techniques like ^1H NMR, ^{13}C NMR, and mass spectrometry.

Mechanistic Insight

The reaction proceeds via a nucleophilic acyl substitution mechanism. The lone pair of electrons on the nitrogen atom of n-butylamine acts as a nucleophile, attacking the electrophilic carbonyl carbon of chloroacetyl chloride. This forms a tetrahedral intermediate, which then collapses, expelling the chloride ion as a leaving group and forming the stable amide bond. The HCl byproduct is neutralized by a second equivalent of the amine base or an added base.

Applications in Research and Drug Development

N-Butyl-2-chloroacetamide serves as a versatile intermediate in the synthesis of a wide range of organic molecules, particularly in the pharmaceutical industry.^[6] Its utility stems from the reactive α -chloro group, which is susceptible to nucleophilic substitution.

Key Intermediate in Anesthetic Synthesis

A prominent application of related chloroacetamide intermediates is in the synthesis of local anesthetics like Lidocaine.^{[7][8][9]} In a parallel synthesis, an aniline derivative is first acylated with chloroacetyl chloride to form an α -chloro-N-arylamide.^{[8][10]} This intermediate then undergoes a nucleophilic substitution (S_N2) reaction where the chlorine atom is displaced by a secondary amine, such as diethylamine, to yield the final active pharmaceutical ingredient (API).^[9] This highlights the importance of the chloroacetamide moiety as a key structural component for building more complex drug molecules.

Building Block for Bioactive Compounds

The chloroacetamide functional group is a valuable building block for creating diverse chemical libraries for drug screening.^{[5][11]} It is used in the synthesis of compounds with potential applications as:

- **Herbicides:** Chloroacetamides are a known class of herbicides.^{[6][12]}
- **Antifungal and Antibacterial Agents:** Various N-substituted chloroacetamides have demonstrated significant antimicrobial activity.^[5]
- **Pharmaceutical Intermediates:** It is a precursor for various other pharmaceutical intermediates, including those used in the synthesis of sulfonamides.^[11]

Safety, Handling, and Storage

Hazard Identification: **N-Butyl-2-chloroacetamide** is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).^{[1][2]} It can cause skin irritation, serious eye damage, and may cause respiratory irritation.^[1]

- **GHS Hazard Statements:** H302 (Harmful if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation).^[1]

Handling and Personal Protective Equipment (PPE):

- Always handle this chemical in a well-ventilated area or a chemical fume hood.[\[13\]](#)
- Avoid formation of dust and aerosols.[\[13\]](#)[\[14\]](#)
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
[\[14\]](#)[\[15\]](#)
- Wash hands thoroughly after handling.[\[16\]](#)

Storage:

- Store in a tightly closed container in a dry, well-ventilated place.[\[17\]](#)
- Recommended storage is under an inert atmosphere at 2-8°C.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations. This should be done through a licensed professional waste disposal service.[\[15\]](#)

Conclusion

N-Butyl-2-chloroacetamide, with the chemical formula $C_6H_{12}ClNO$, is a fundamentally important and versatile chemical intermediate. Its straightforward synthesis via the acylation of n-butylamine provides a reliable route to a valuable building block. The presence of a reactive chlorine atom allows for further functionalization, making it a key precursor in the synthesis of local anesthetics and a range of other biologically active compounds. A thorough understanding of its properties, synthesis, and handling protocols is essential for its safe and effective use in research and drug development.

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